

Technical Guide: 4-Chlorobenzyl Carbamimidothioate (MP265)[1][2][3]

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Compound of Interest

Compound Name:	4-Chlorobenzyl carbamimidothioate
CAS No.:	46124-27-0
Cat. No.:	B183708

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Executive Summary

4-Chlorobenzyl carbamimidothioate, widely designated in research as MP265 (or S-(4-chlorobenzyl)isothiourea), represents a pivotal advancement in bacterial cytoskeletal pharmacology. While chemically belonging to the isothiourea class known for nitric oxide synthase (NOS) inhibition, MP265 has emerged as a high-specificity inhibitor of MreB, the bacterial actin homolog.

Unlike its predecessor A22, which suffers from significant off-target cytotoxicity, MP265 maintains potent MreB affinity (

) with a superior safety profile. This guide details its application as a chemical probe for bacterial morphogenesis, a lead compound for novel antimicrobial development, and its synthesis and handling protocols.

Part 1: Chemical Identity & Synthesis

Chemical Profile[1][4][5]

- IUPAC Name: Carbamimidothioic acid, (4-chlorophenyl)methyl ester, hydrochloride
- Common Codes: MP265, S-(4-Chlorobenzyl)isothiourea HCl
- CAS Number: 544-47-8[1]
- Molecular Formula:
- Molecular Weight: 237.15 g/mol
- Solubility: Soluble in water, DMSO, and ethanol.

Synthesis Protocol

The synthesis of MP265 is a straightforward nucleophilic substitution reaction, accessible for most medicinal chemistry labs.

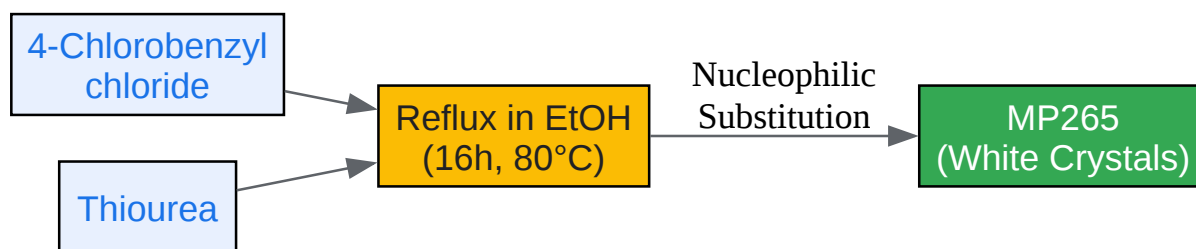
Reagents:

- 4-Chlorobenzyl chloride (1.0 eq)
- Thiourea (1.0 eq)
- Absolute Ethanol (Solvent)
- Diethyl ether (Washing)

Procedure:

- Dissolution: Dissolve thiourea in absolute ethanol (0.2 M concentration) in a round-bottom flask.
- Addition: Add 4-chlorobenzyl chloride dropwise to the solution.
- Reflux: Heat the mixture to reflux for 12–16 hours.
- Crystallization: Cool the solution slowly to room temperature. If precipitation is slow, add diethyl ether to induce crystallization.

- Purification: Filter the white crystals and wash twice with cold diethyl ether/ethanol (1:1).
- Drying: Dry under reduced pressure. Yield is typically 80–95%.



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Caption: Synthesis pathway of MP265 via nucleophilic substitution of thiourea onto the benzyl halide.

Part 2: Mechanism of Action (MreB Inhibition)[6]

The Target: MreB

MreB is the prokaryotic homolog of actin.[2][3][4] It polymerizes into antiparallel double filaments that rotate around the cell circumference, directing peptidoglycan synthesis and maintaining the rod shape of bacteria like *E. coli*, *P. aeruginosa*, and *C. crescentus*.

Mechanism of Binding

MP265 acts as an ATP-competitive inhibitor.

- Binding Site: It binds to the nucleotide-binding pocket of MreB, adjacent to the catalytic glutamate residue (E140 in *C. crescentus*).
- Effect: The binding prevents the hydrolysis of ATP or stabilizes a monomeric conformation that cannot polymerize effectively.
- Consequence: Rapid depolymerization of MreB filaments

Cessation of lateral cell wall synthesis

Loss of rod shape (rounding)

Cell lysis or growth arrest.

MP265 vs. A22: The Specificity Advantage

A22 (S-(3,4-dichlorobenzyl)isothioureia) was the first MreB inhibitor discovered. However, A22 exhibits "MreB-independent toxicity," killing bacteria through unknown off-target mechanisms even at low concentrations.

MP265 is the superior analog:

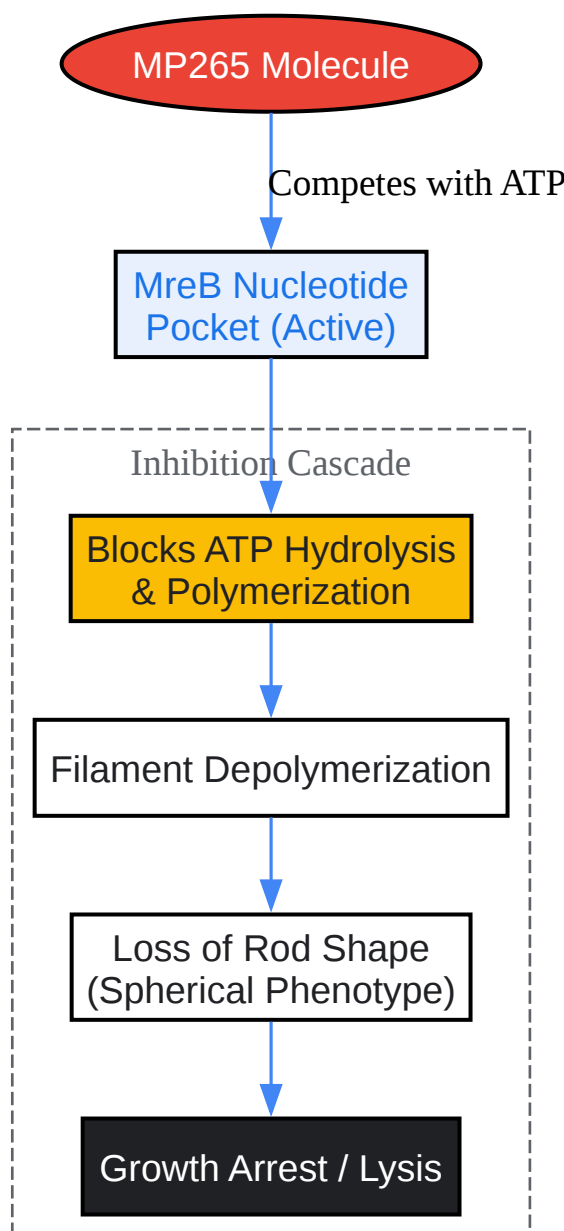
Feature	A22 (Predecessor)	MP265 (Optimized)
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| MreB Affinity (

) | ~Low

| ~26

(Comparable) | | Off-Target Toxicity | High | Low / Negligible | | Reversibility | Moderate | High
(Rapid shape recovery upon washout) | | Solubility | Low | High (Hydrochloride salt) |



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Caption: Mechanism of Action: MP265 targets the MreB ATP-binding pocket, triggering cytoskeletal collapse.

Part 3: Secondary Pharmacology (Expert Insight)

While MreB is the primary target in microbiology, researchers must be aware of the chemical class "isothiourea."

- iNOS Inhibition: S-substituted isothioureas are classic inhibitors of Inducible Nitric Oxide Synthase (iNOS).
- Implication: If using MP265 in in vivo infection models (e.g., murine sepsis), the compound may suppress host nitric oxide production. This could confound results regarding the host immune response.
- Recommendation: Always include appropriate vehicle and isomer controls when moving from in vitro bacterial assays to in vivo efficacy studies.

Part 4: Experimental Protocols

MreB Inhibition Assay (Microscopy)

Objective: To validate MreB disruption in *E. coli* or *C. crescentus*.

- Culture: Grow bacteria to early exponential phase ().
- Treatment: Aliquot culture and treat with MP265 (Gradient: 0, 10, 50, 100).
- Incubation: Incubate at 30°C–37°C for 2–4 hours.
- Fixation (Optional): Fix with 2% paraformaldehyde if not imaging live.
- Imaging: Use Phase Contrast or DIC microscopy.
- Readout:
 - Negative Control: Rod-shaped cells.^{[2][3]}
 - Positive Result: Cells become lemon-shaped or spherical (coccoid) within 2 hours.

Isothermal Titration Calorimetry (ITC)

Objective: To determine binding affinity (

) to purified MreB.

- Protein: Purified MreB (monomeric form, typically N-terminal transmembrane domain).
- Ligand: MP265 dissolved in dialysis buffer.
- Conditions: 25°C, titrating 1-2 mM MP265 into 50-100 MreB.
- Data Analysis: Fit to a one-site binding model. Expected .

References

- MreB Drives De Novo Rod Morphogenesis in *Caulobacter crescentus* via Remodeling of the Cell Wall. PubMed Central (PMC). Available at: [[Link](#)]
- Bacterial actin MreB forms antiparallel double filaments. eLife Sciences. Available at: [[Link](#)]
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Sources

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- [3. pubs.acs.org \[pubs.acs.org\]](#)
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